

The Anabolic to Androgenic Ratio of Methandriol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Methandriol*

Cat. No.: *B1676360*

[Get Quote](#)

Methandriol (also known as Methylandrostenediol) is a synthetic derivative of the endogenous prohormone androstenediol. As a 17-alpha-alkylated anabolic-androgenic steroid (AAS), it possesses both muscle-building (anabolic) and masculinizing (androgenic) properties.^{[1][2]} The therapeutic and performance-enhancing potential of any AAS is largely defined by its anabolic to androgenic ratio, which seeks to quantify the desired anabolic effects against the often-undesirable androgenic side effects. This guide provides a detailed examination of this ratio for **Methandriol**, the experimental protocols used for its determination, and the underlying molecular mechanisms.

Quantitative Profile of Methandriol

The anabolic and androgenic potential of **Methandriol** is benchmarked against testosterone, which has a reference ratio of 100:100. **Methandriol** is generally considered a weaker anabolic agent with moderate androgenic effects.^[3]

Property	Value	Notes
Anabolic Rating	30-60	Relative to Testosterone (100)
Androgenic Rating	20-60	Relative to Testosterone (100)
Anabolic:Androgenic Ratio	~1:1	Indicates a similar propensity for anabolic and androgenic effects.[4]
Androgen Receptor Binding	40	Relative binding affinity (arbitrary units). Data is limited and from non-peer-reviewed sources.[5]

Table 1: Anabolic and Androgenic Profile of **Methandriol**

For comparison, the table below lists the anabolic to androgenic ratios of other common anabolic steroids.

Compound	Anabolic Rating	Androgenic Rating
Testosterone	100	100
Methandriol	30-60	20-60
Nandrolone	125	37
Oxymetholone	320	45
Stanozolol	320	30
Fluoxymesterone	1900	850

Table 2: Comparative Anabolic and Androgenic Ratios of Select Steroids[6]

Experimental Determination: The Hershberger Bioassay

The anabolic to androgenic ratio of steroids is determined in vivo using the Hershberger bioassay. This standardized method, adopted by the Organisation for Economic Co-operation and Development (OECD) as Test Guideline 441, provides a robust and reproducible framework for assessing a substance's androgenic and anti-androgenic properties.[7][8]

Experimental Protocol

The Hershberger assay is conducted on castrated, peripubertal male rats to remove the influence of endogenous androgens. The core protocol is as follows:

- **Animal Model:** Immature male rats are castrated around postnatal day 42. A recovery period of at least seven days is allowed for endogenous testosterone levels to decline.[7]
- **Dosing:** The test substance (e.g., **Methandriol**) is administered daily for 10 consecutive days. Administration is typically via oral gavage or subcutaneous injection.[8] Control groups receive a vehicle (negative control) and a reference androgen like Testosterone Propionate (positive control).
- **Tissue Collection:** Approximately 24 hours after the final dose, the animals are euthanized, and specific androgen-dependent tissues are carefully dissected and weighed.[8]
- **Endpoint Measurement:** The primary endpoints are the weights of the following five tissues:
 - Ventral Prostate (VP): Marker of androgenic activity.
 - Seminal Vesicles (SV) (with coagulating glands): Marker of androgenic activity.
 - Levator Ani-Bulbocavernosus (LABC) Muscle: Marker of anabolic (myotrophic) activity.
 - Cowper's Glands (COW): Marker of androgenic activity.
 - Glans Penis (GP): Marker of androgenic activity.[7][8]
- **Data Analysis and Ratio Calculation:** The anabolic activity is determined by the weight increase of the LABC muscle in the test group compared to the control group. The androgenic activity is determined by the weight increase of the VP and/or SV. The ratio is then calculated by comparing the relative potency of the test compound to the reference standard (testosterone) in stimulating the growth of these respective tissues.[9]

Experimental Workflow Diagram

Workflow of the Hershberger Bioassay.

Molecular Mechanism of Action: Androgen Receptor Signaling

The anabolic and androgenic effects of **Methandriol**, like all AAS, are mediated primarily through the androgen receptor (AR), a ligand-activated nuclear transcription factor.[3][10] The differential effects in muscle versus reproductive tissues arise from tissue-specific expression of the AR and its co-regulatory proteins, as well as local steroid metabolism.

Classical Androgen Receptor Signaling Pathway

- **Ligand Binding:** **Methandriol**, circulating in the bloodstream, diffuses across the cell membrane into target tissues like skeletal muscle or prostate cells. Inside the cell, it binds to the Ligand-Binding Domain (LBD) of the AR, which resides in the cytoplasm in an inactive state, complexed with heat shock proteins (HSPs).
- **Conformational Change and Translocation:** Ligand binding induces a conformational change in the AR, causing the dissociation of HSPs. This exposes a nuclear localization signal.
- **Dimerization and Nuclear Translocation:** The activated AR-ligand complex dimerizes and translocates into the nucleus.
- **DNA Binding and Gene Transcription:** In the nucleus, the AR dimer binds to specific DNA sequences known as Androgen Response Elements (AREs) located in the promoter regions of target genes.
- **Recruitment of Co-regulators:** The DNA-bound AR recruits a suite of co-activator or co-repressor proteins. This complex modulates the rate of transcription of androgen-responsive genes.
 - **Anabolic Effects (Muscle):** In skeletal muscle, AR activation promotes the transcription of genes involved in protein synthesis and muscle cell proliferation, leading to hypertrophy.
 - **Androgenic Effects (Prostate):** In tissues like the prostate, AR activation regulates genes responsible for cell growth, differentiation, and the development of male sexual

characteristics.[10][11][12]

Signaling Pathway Diagram

Classical Androgen Receptor Signaling Pathway.

Logical Derivation of the Anabolic:Androgenic Ratio

The final ratio is a comparative metric derived from the differential biological responses observed in the Hershberger assay. It is not an absolute value but a relative measure of tissue selectivity compared to a standard androgen.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. steroid.com [steroid.com]
- 2. Methandriol - Wikipedia [en.wikipedia.org]
- 3. Buy Methandriol dipropionate | 3593-85-9 [smolecule.com]
- 4. Anabolic steroid - Wikipedia [en.wikipedia.org]
- 5. t-nation.com [t-nation.com]
- 6. Anabolic Ratio and Androgenic Ratio Chart and Major Steroid Profile - WUMEITECH [wumeitech.com]
- 7. DEVELOPMENT OF A CURATED HERSHBERGER DATABASE - PMC [pmc.ncbi.nlm.nih.gov]
- 8. oecd.org [oecd.org]
- 9. excelmale.com [excelmale.com]
- 10. Androgen Receptor Signaling in Prostate Cancer and Therapeutic Strategies [mdpi.com]
- 11. Androgen receptors in prostate and skeletal muscle - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. mdpi.com [mdpi.com]

- To cite this document: BenchChem. [The Anabolic to Androgenic Ratio of Methandriol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676360#anabolic-to-androgenic-ratio-of-methandriol-explained]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com